

Application Notes and Protocols: Preparation of PRE-084 Hydrochloride Solutions

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Compound of Interest

Compound Name: Sigma-LIGAND-1 hydrochloride

Cat. No.: B163890

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Abstract: This document provides detailed protocols for the preparation of solutions containing PRE-084 hydrochloride, a high-affinity, selective sigma-1 (σ_1) receptor agonist.^{[1][2]} It is intended for researchers, scientists, and drug development professionals. Included are the physicochemical properties, solution preparation methods for in vitro and in vivo models, and relevant biological context including a diagram of the sigma-1 receptor signaling pathway.

Introduction to PRE-084 Hydrochloride

PRE-084 hydrochloride is a potent and selective agonist for the sigma-1 (σ_1) receptor, a unique ligand-operated chaperone protein located primarily at the endoplasmic reticulum (ER).^{[3][4][5]} It displays high affinity for the σ_1 receptor ($K_i = 2.2$ nM) and significantly lower affinity for the σ_2 receptor ($K_i = 13,091$ nM).^{[1][2]} This selectivity makes it a valuable tool for investigating the therapeutic potential of σ_1 receptor modulation in various conditions, including neurodegenerative diseases, depression, and cardiovascular diseases.^{[4][6][7]} In experimental models, PRE-084 has demonstrated neuroprotective, antiamnesic, and antidepressant-like effects.^{[1][7][8]}

Physicochemical and Solubility Data

Accurate solution preparation begins with understanding the compound's properties. The data below has been compiled from various suppliers and literature.

Property	Value	Source(s)
Chemical Name	2-(4-Morpholinethyl) 1-phenylcyclohexanecarboxylate hydrochloride	[2]
CAS Number	75136-54-8	[1][9]
Molecular Formula	C ₁₉ H ₂₇ NO ₃ • HCl	[1]
Molecular Weight	353.89 g/mol	[9]
Appearance	White to off-white solid	[9]
Purity	≥98%	[1]
Solubility in Water	Up to 25 mM (~8.85 mg/mL)	
Solubility in DMSO	Up to 75 mM (~26.54 mg/mL)	[2]
Powder Storage	-20°C for up to 3 years	[9][10]
Solution Storage	-80°C for up to 1 year (in solvent)	[9][11]

Solution Preparation Protocols

Proper dissolution and storage are critical for experimental reproducibility. It is recommended to prepare fresh working solutions from a frozen stock for each experiment. Avoid repeated freeze-thaw cycles.[8]

General Safety Precautions

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powdered compound in a chemical fume hood or ventilated enclosure to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for complete handling and emergency procedures.[12]

Preparation of Stock Solutions

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions due to its high solubilizing capacity for PRE-084 hydrochloride.^[9]

Table 2: Stock Solution Preparation Guide (using DMSO)

Desired Stock Concentration	Mass of PRE-084 HCl to Weigh	Volume of DMSO to Add
10 mM	3.54 mg	1 mL
20 mM	7.08 mg	1 mL

| 50 mM | 17.70 mg | 1 mL |

Protocol for 10 mM Stock Solution:

- Weighing: Accurately weigh 3.54 mg of PRE-084 hydrochloride powder and place it in a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous, sterile-filtered DMSO to the tube.^{[13][14]}
- Mixing: Vortex the solution thoroughly for 1-2 minutes to ensure complete dissolution. Gentle warming or sonication can be used to aid dissolution if necessary.^{[9][10]}
- Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile cryovials. Store aliquots at -80°C.^[9]

Preparation of Working Solutions for In Vitro Experiments

Working solutions are prepared by diluting the DMSO stock solution into an aqueous buffer or cell culture medium. The final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent-induced artifacts.

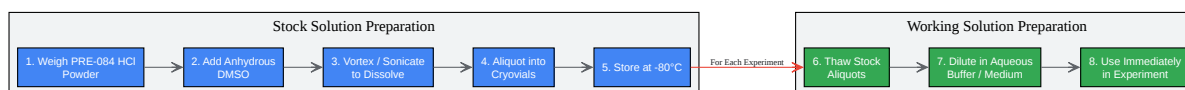
Example: Preparing a 10 μ M working solution in cell culture medium:

- Thaw Stock: Thaw a single aliquot of 10 mM PRE-084 HCl stock solution at room temperature.
 - Dilution Calculation: To prepare 1 mL of 10 μ M working solution, you will need 1 μ L of the 10 mM stock solution (a 1:1000 dilution).
 - Preparation: In a sterile tube, add 999 μ L of pre-warmed cell culture medium.
 - Mixing: Add 1 μ L of the 10 mM stock solution to the medium. Mix thoroughly by gentle pipetting or brief vortexing.
 - Application: Use the freshly prepared working solution immediately for your cell-based assay.
- [9] In vitro studies have shown that PRE-084 is neuroprotective at concentrations around 10 μ M.[8][10]

Experimental Workflow and Biological Context

Solution Preparation Workflow

The following diagram illustrates the standard workflow for preparing PRE-084 hydrochloride solutions for experimental use.



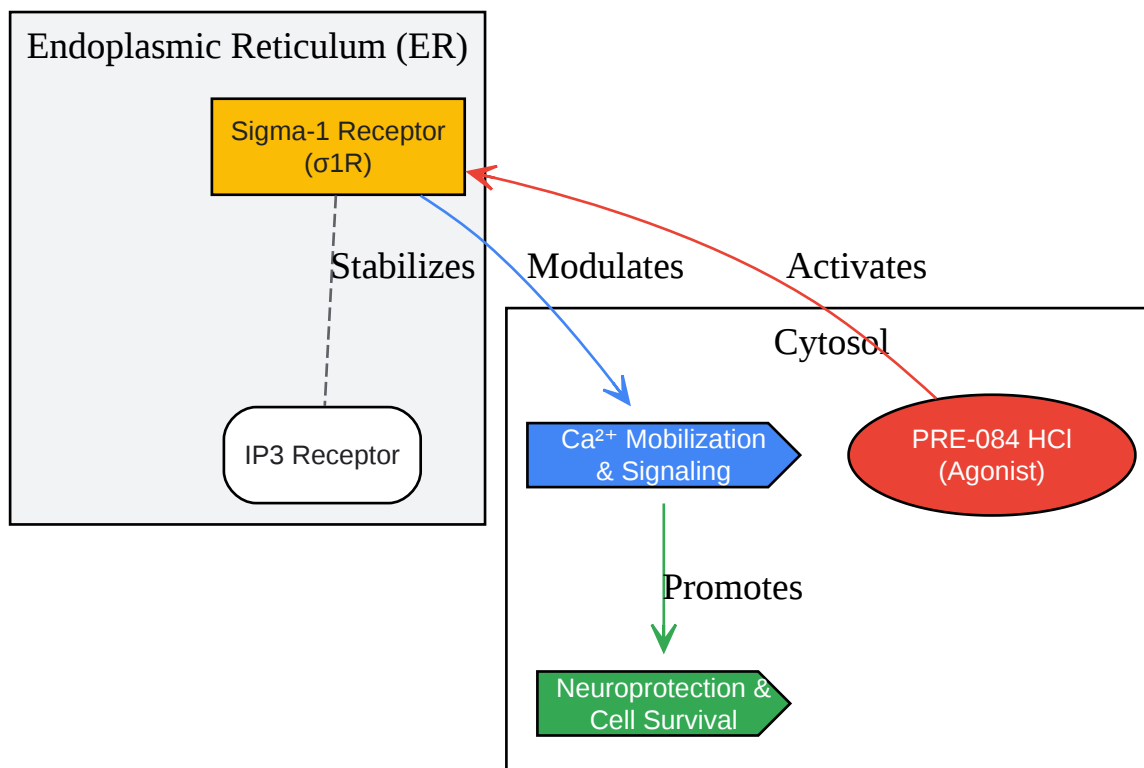
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Caption: Workflow for preparing PRE-084 HCl solutions.

Sigma-1 Receptor Signaling Pathway

PRE-084 exerts its effects by binding to and activating the sigma-1 receptor (σ 1R). The σ 1R is an intracellular chaperone protein that resides at the mitochondria-associated ER membrane (MAM).[4][5] Upon activation by an agonist like PRE-084, it can dissociate and interact with

various client proteins, modulating key cellular processes like calcium signaling, ion channel function, and cellular stress responses.[3][5][15]



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Caption: Simplified Sigma-1 receptor signaling pathway.

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